

Essential Safety and Disposal Guidance for Boc-Cyclohexyl-D-Ala-OH

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Compound of Interest

Compound Name: *Boc--cyclohexyl-D-Ala-OH*

Cat. No.: *B15249362*

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For researchers, scientists, and drug development professionals utilizing Boc-Cyclohexyl-D-Ala-OH, also known as Boc- β -cyclohexyl-D-alanine, adherence to proper disposal protocols is critical for laboratory safety and environmental protection. This document provides a comprehensive guide to the safe handling and disposal of this compound, based on available safety data.

It is important to note that while the request specifies the D-enantiomer, the most detailed disposal information was found in the Safety Data Sheet (SDS) for the L-enantiomer, Boc- β -cyclohexyl-L-alanine. The disposal procedures for enantiomers are generally identical.

Physicochemical and Safety Data

A summary of the key quantitative data for Boc- β -cyclohexyl-D-alanine is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₄ H ₂₅ NO ₄ [1]
Molecular Weight	271.2 g/mol [1]
Appearance	White or off-white solid [1]
Purity	≥ 99% (Chiral HPLC) [1]
Optical Rotation	+15.1° (c=2% in Acetic Acid) [1]
Storage Conditions	0-8 °C [1]

Experimental Protocols

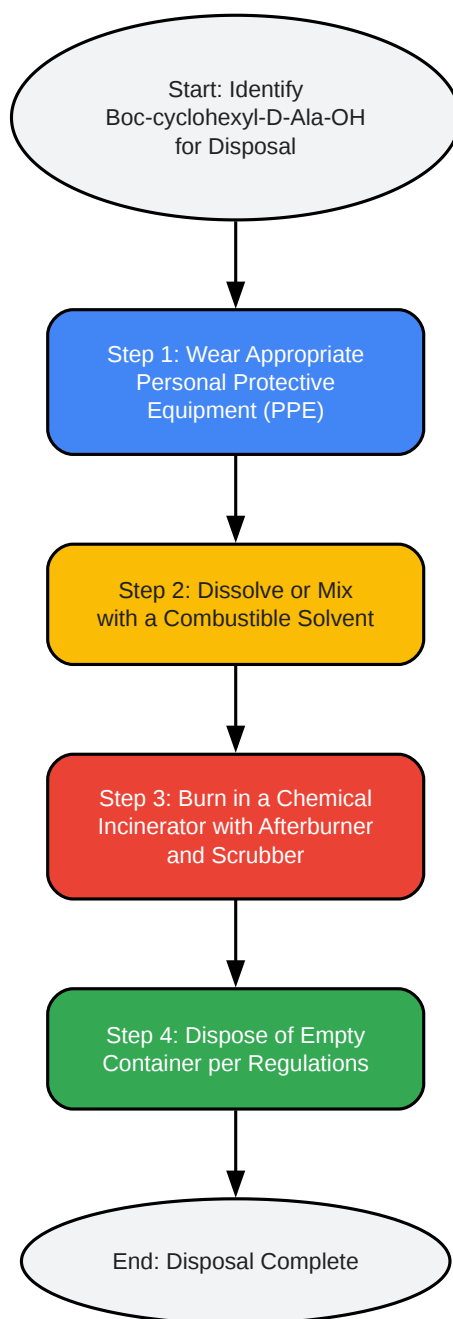
Disposal Procedure

The recommended method for the disposal of Boc-Cyclohexyl-D-Ala-OH is through incineration by a licensed waste disposal company. The following step-by-step procedure should be followed:

- **Personal Protective Equipment (PPE):** Before handling the compound, ensure appropriate PPE is worn, including chemical-resistant gloves, safety goggles, and a lab coat.[\[2\]](#)
- **Material Preparation:** The compound should be dissolved or mixed with a combustible solvent. This facilitates complete combustion in the incinerator.[\[2\]](#)
- **Incineration:** The mixture must be burned in a chemical incinerator equipped with an afterburner and a scrubber to neutralize harmful combustion products.[\[2\]](#)
- **Container Disposal:** The empty container should be disposed of in accordance with local, regional, and national regulations.[\[2\]](#)
- **Regulatory Compliance:** Ensure that all disposal activities are in full compliance with applicable environmental regulations. Do not allow the substance to enter soil, surface water, or drains.[\[2\]](#)

Disposal Workflow

The logical workflow for the proper disposal of Boc-Cyclohexyl-D-Ala-OH is illustrated in the diagram below.



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Caption: Disposal workflow for Boc-cyclohexyl-D-Ala-OH.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. biosynth.com [biosynth.com]
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